

# Application Notes and Protocols for Radiolabeling DUPA with $^{99m}\text{Tc}$ or $^{68}\text{Ga}$

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## Compound of Interest

Compound Name: DUPA

Cat. No.: B15542648

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## Introduction

Prostate-Specific Membrane Antigen (PSMA) is a well-established target for the imaging and therapy of prostate cancer. **DUPA** (2-[3-(1,3-dicarboxypropyl)ureido]pentanedioic acid) is a small molecule inhibitor of PSMA that can be radiolabeled for diagnostic imaging.<sup>[1]</sup> This document provides detailed application notes and protocols for the radiolabeling of **DUPA**-based peptides with Technetium-99m ( $^{99m}\text{Tc}$ ) for SPECT imaging and Gallium-68 ( $^{68}\text{Ga}$ ) for PET imaging.

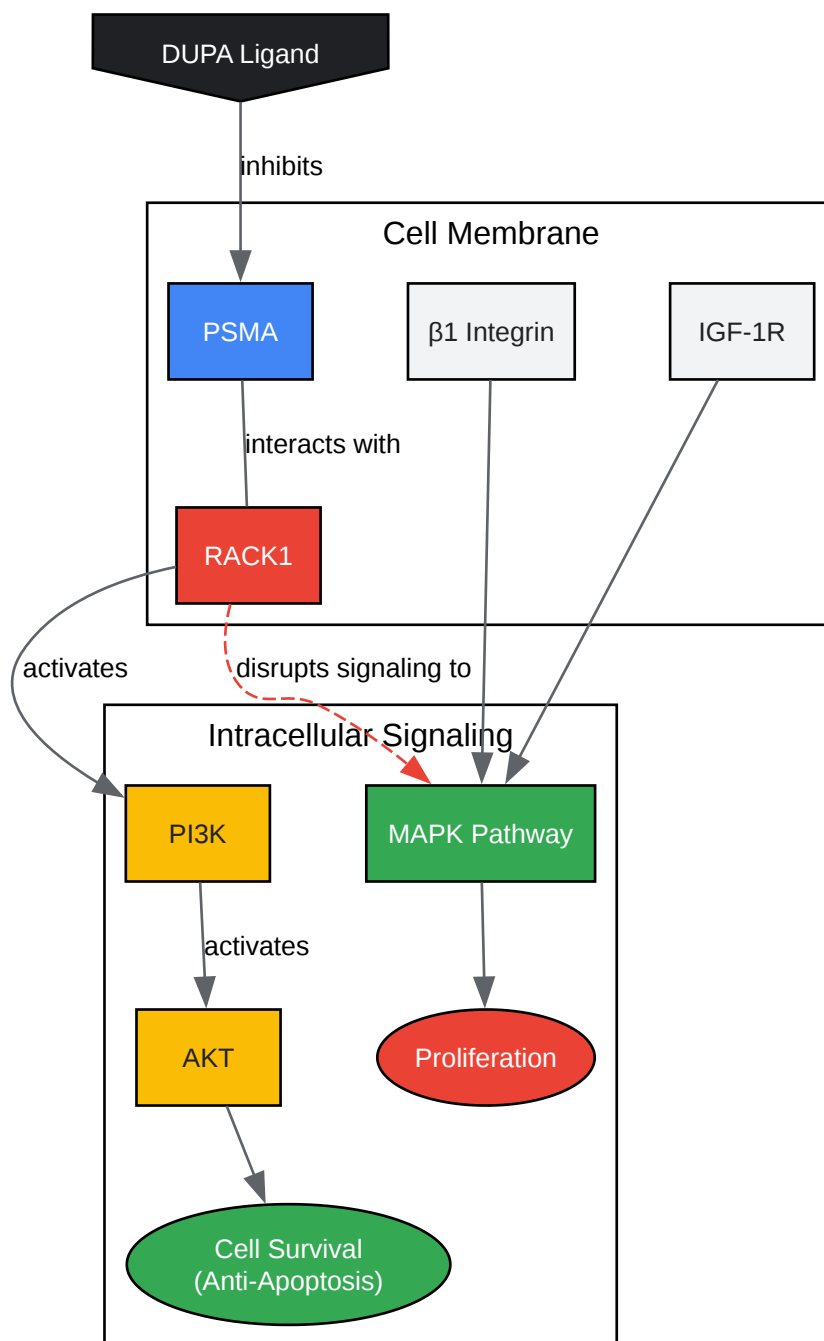
The selection of the radionuclide depends on the desired imaging modality.  $^{99m}\text{Tc}$  is a gamma-emitting radionuclide ideal for SPECT imaging, offering widespread availability and well-established chemistry.<sup>[2][3]</sup>  $^{68}\text{Ga}$  is a positron-emitting radionuclide, typically obtained from a  $^{68}\text{Ge}/^{68}\text{Ga}$  generator, and is used for the high-resolution and quantitative capabilities of PET imaging.<sup>[1][4]</sup>

## PSMA Signaling Pathway

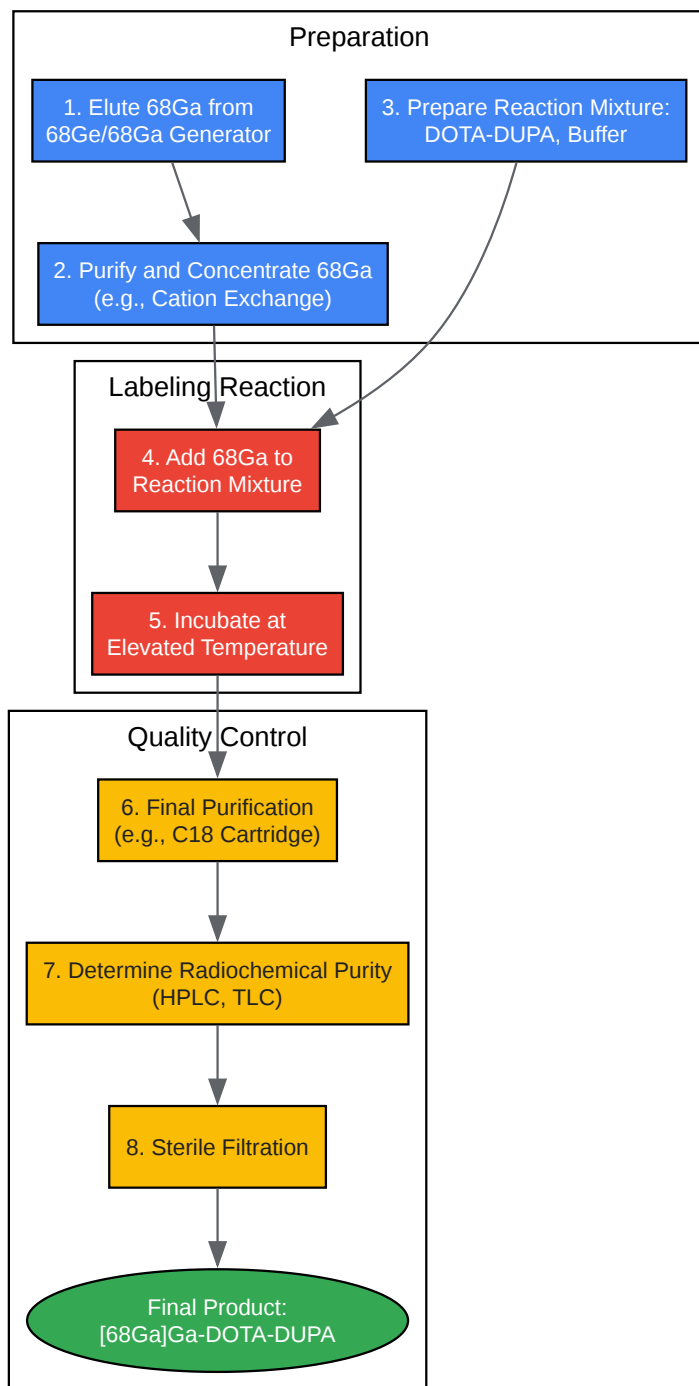
**DUPA** targets PSMA, a transmembrane protein with enzymatic activity that is highly overexpressed on the surface of prostate cancer cells. PSMA expression is correlated with tumor aggressiveness and metastasis.<sup>[5]</sup> PSMA is involved in cellular signaling pathways that promote cancer progression. One key mechanism involves the redirection of cell survival

signaling from the MAPK pathway to the PI3K-AKT pathway.[4][6] This shift promotes a pro-survival and anti-apoptotic environment for the cancer cells.

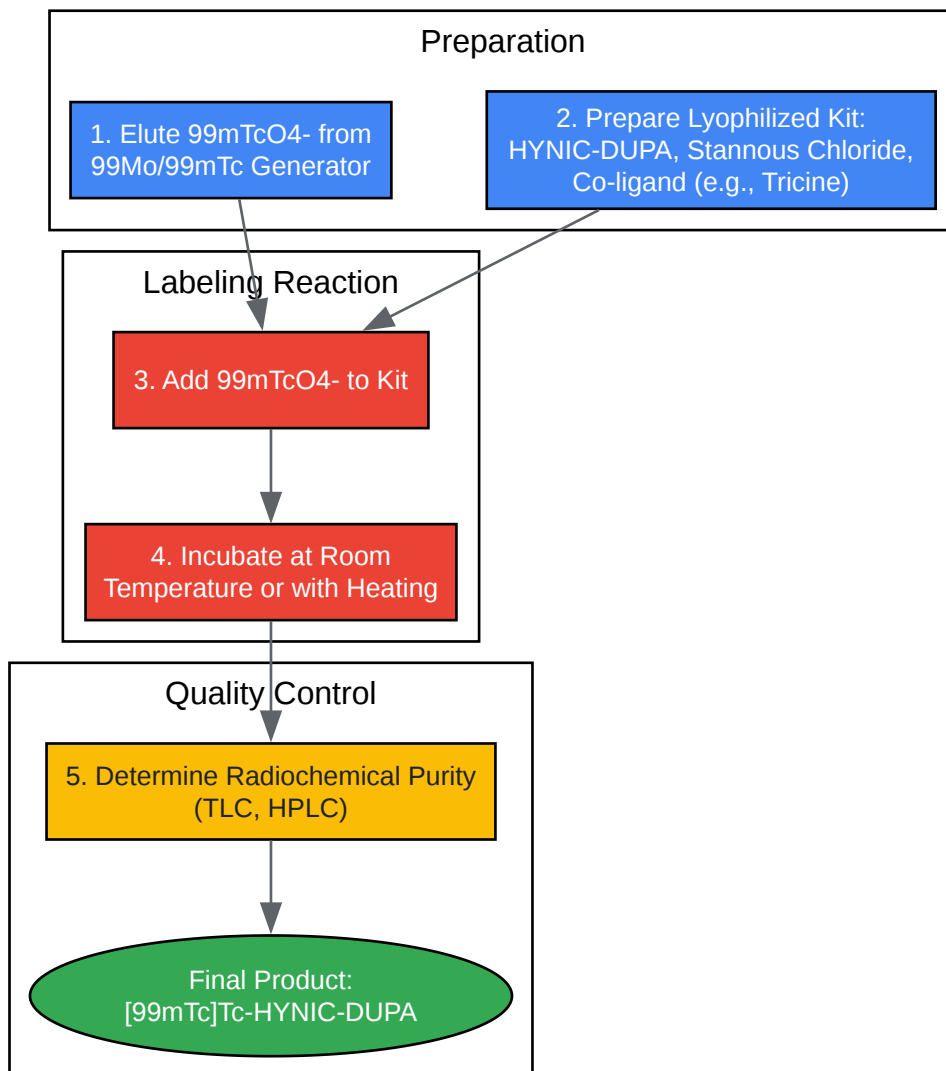
## PSMA-Mediated Signaling Pathway

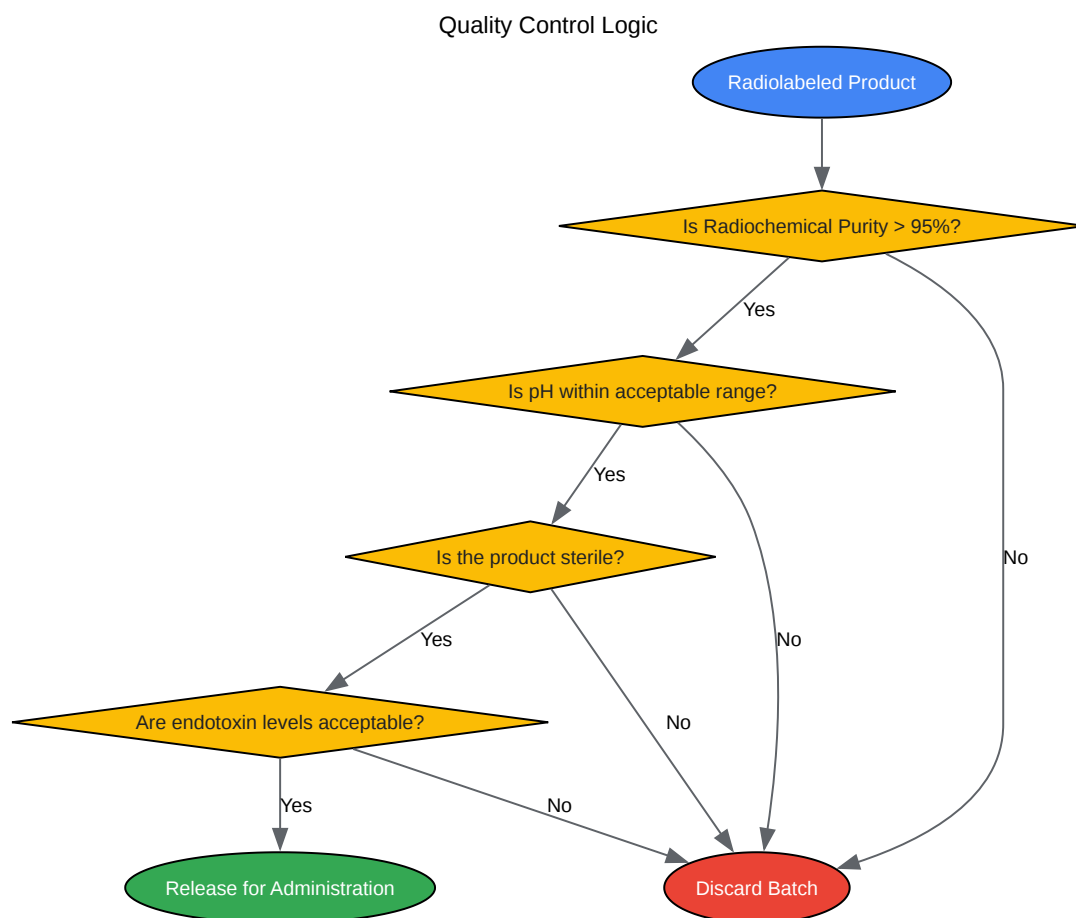


## 68Ga-DOTA-DUPA Radiolabeling Workflow



## 99mTc-HYNIC-DUPA Radiolabeling Workflow





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